

Technical Guide: 1-(Benzyloxy)-2-bromo-4-methylbenzene

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Compound of Interest

Compound Name: 1-(Benzyloxy)-2-bromo-4-methylbenzene

Cat. No.: B1278118

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CAS Number: 2830-53-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-(Benzyloxy)-2-bromo-4-methylbenzene**, a key intermediate in organic synthesis, particularly in the development of complex molecules for pharmaceutical and materials science applications. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and subsequent reactions, and its role as a versatile building block in modern synthetic chemistry.

Chemical and Physical Properties

1-(Benzyloxy)-2-bromo-4-methylbenzene is a solid at room temperature, with a purity typically ranging from 96-98% as supplied by commercial vendors.^[1] While specific experimental data for its melting and boiling points are not readily available in published literature, estimations can be made based on structurally similar compounds.

Table 1: Physicochemical Properties

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 2830-53-7 | [2] |
| Molecular Formula | C ₁₄ H ₁₃ BrO | [2] |
| Molecular Weight | 277.16 g/mol | [2] |
| Physical Form | Solid | [1] |
| Purity | 96-98% | [1] |
| Storage | Sealed in dry, room temperature or 2-8°C | [1] |

Table 2: Computed Properties

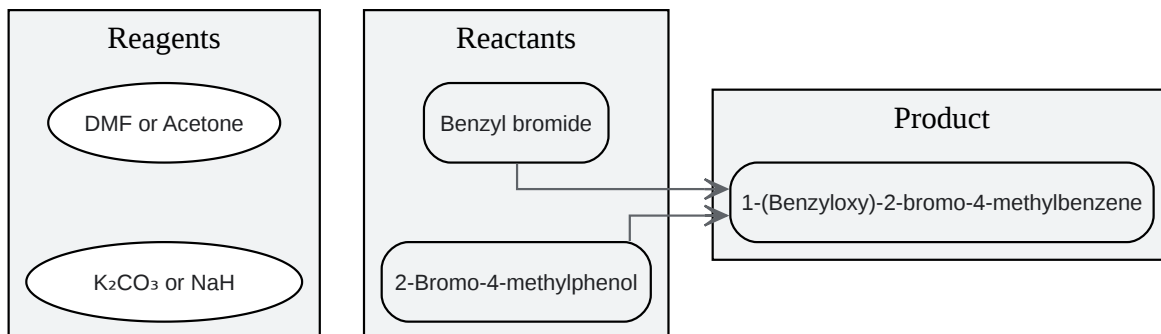
| Property | Value | Source |
|------------|--------------|--------|
| XLogP3 | 4.4 | [2] |
| Exact Mass | 276.01498 Da | [2] |

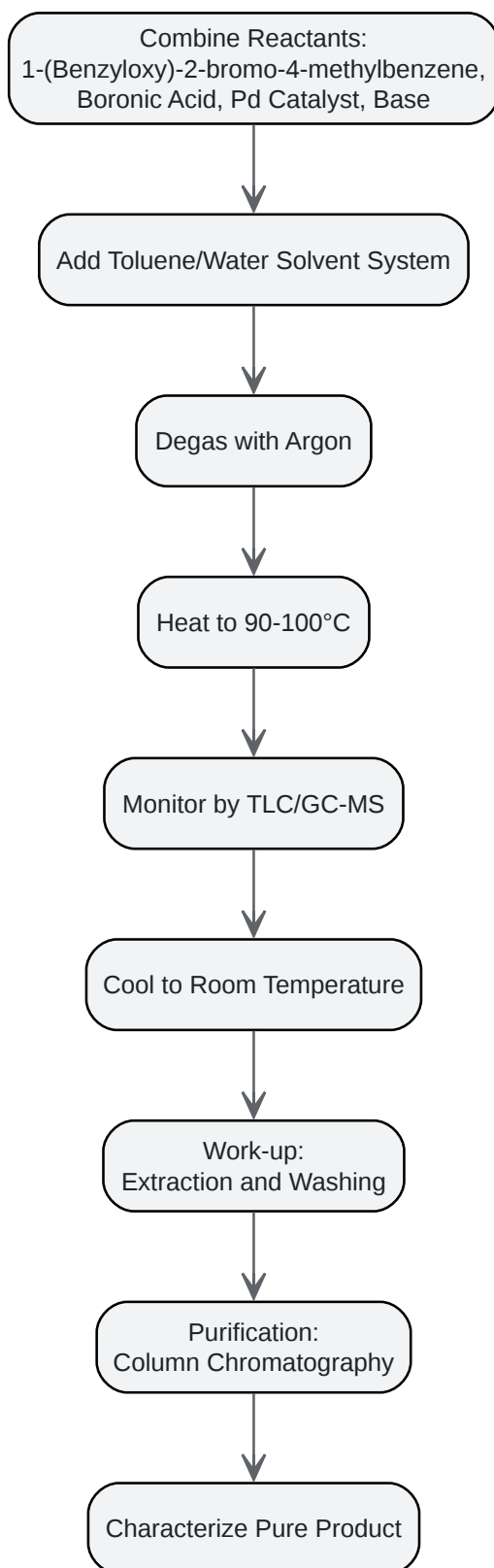
Experimental Protocols

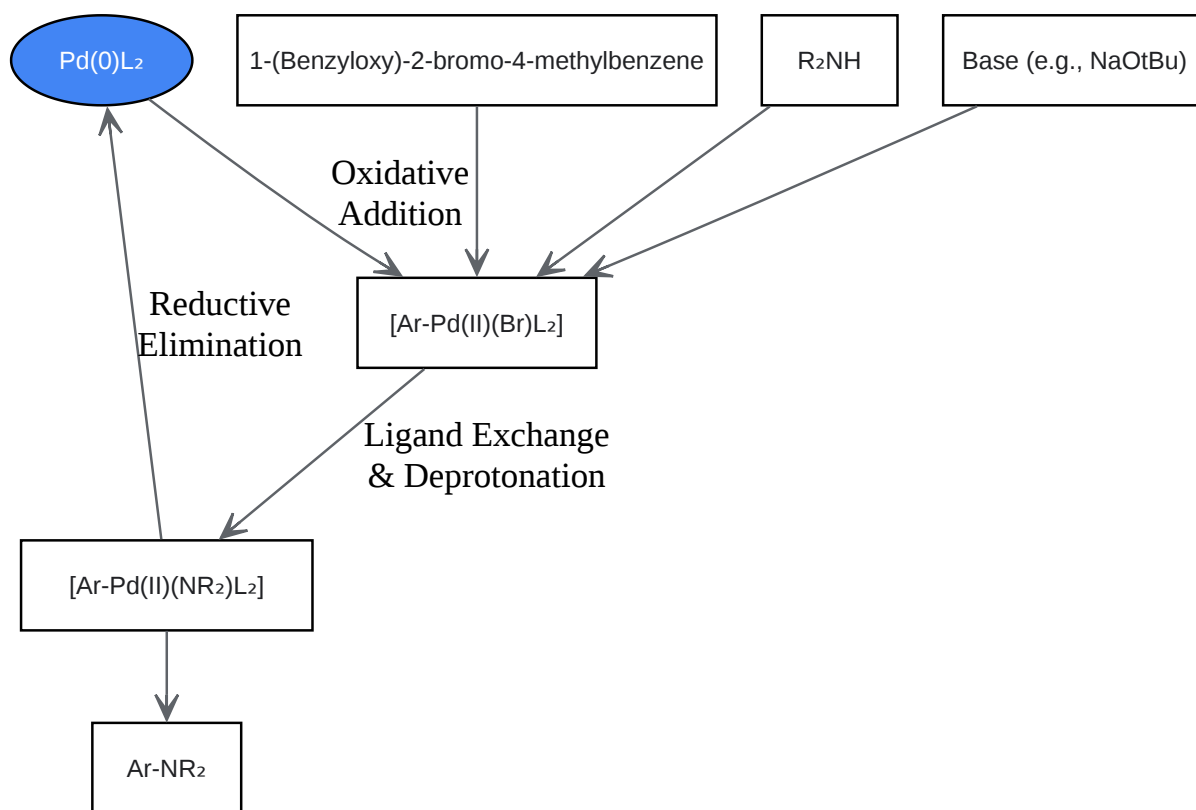
Synthesis of 1-(Benzyloxy)-2-bromo-4-methylbenzene

A detailed experimental protocol for the synthesis of **1-(Benzyloxy)-2-bromo-4-methylbenzene** is not widely published. However, a plausible and efficient route is the Williamson ether synthesis, a reliable method for forming ethers from an alkoxide and an alkyl halide.

Reaction Scheme: Williamson Ether Synthesis







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References

- 1. 1-(Benzyloxy)-2-bromo-4-methylbenzene | 2830-53-7 [sigmaaldrich.com]
- 2. 1-(Benzyloxy)-2-bromo-4-methylbenzene | $\text{C}_{14}\text{H}_{13}\text{BrO}$ | CID 10731213 - PubChem [pubchem.ncbi.nlm.nih.gov]
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